

Personal protective equipment for handling 4-Methoxyphenyl

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Compound of Interest

Compound Name: 4-Methoxyphenyl

Cat. No.: B3050149

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Essential Safety and Handling Guide for 4-Methoxyphenyl

This guide provides immediate, essential safety and logistical information for handling **4-Methoxyphenyl** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety when handling **4-Methoxyphenyl**, the following personal protective equipment is mandatory.^{[1][2]}

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety Goggles and/or Face Shield	Wear chemical safety goggles that meet ANSI Z87.1 or European Standard EN166 standards.[3][4] A face shield should be worn over goggles when there is a risk of splashing.[5][6]
Skin Protection	Chemical-Resistant Gloves, Lab Coat	Nitrile or neoprene gloves are recommended.[5] Inspect gloves for tears or punctures before use and replace them immediately if compromised.[5] A flame-resistant lab coat should be worn and fully buttoned.[5] For significant splash risks, a chemical-resistant apron over the lab coat is advised.[5]
Respiratory Protection	Fume Hood or Respirator	All handling of 4-Methoxyphenyl should be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[1][5] If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter (P2 for dust formation) should be used.[7]

Operational Plan: Safe Handling and Disposal

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[1][5]
- Avoid the formation of dust and aerosols.[1][8][9][10]
- Ground and bond container and receiving equipment to prevent static discharge.[11]
- Wash hands thoroughly after handling.[1][11][12] Do not eat, drink, or smoke in work areas.
[8][11][12]
- Use non-sparking tools.[1][8]
- Keep the substance away from incompatible materials such as strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.[8]

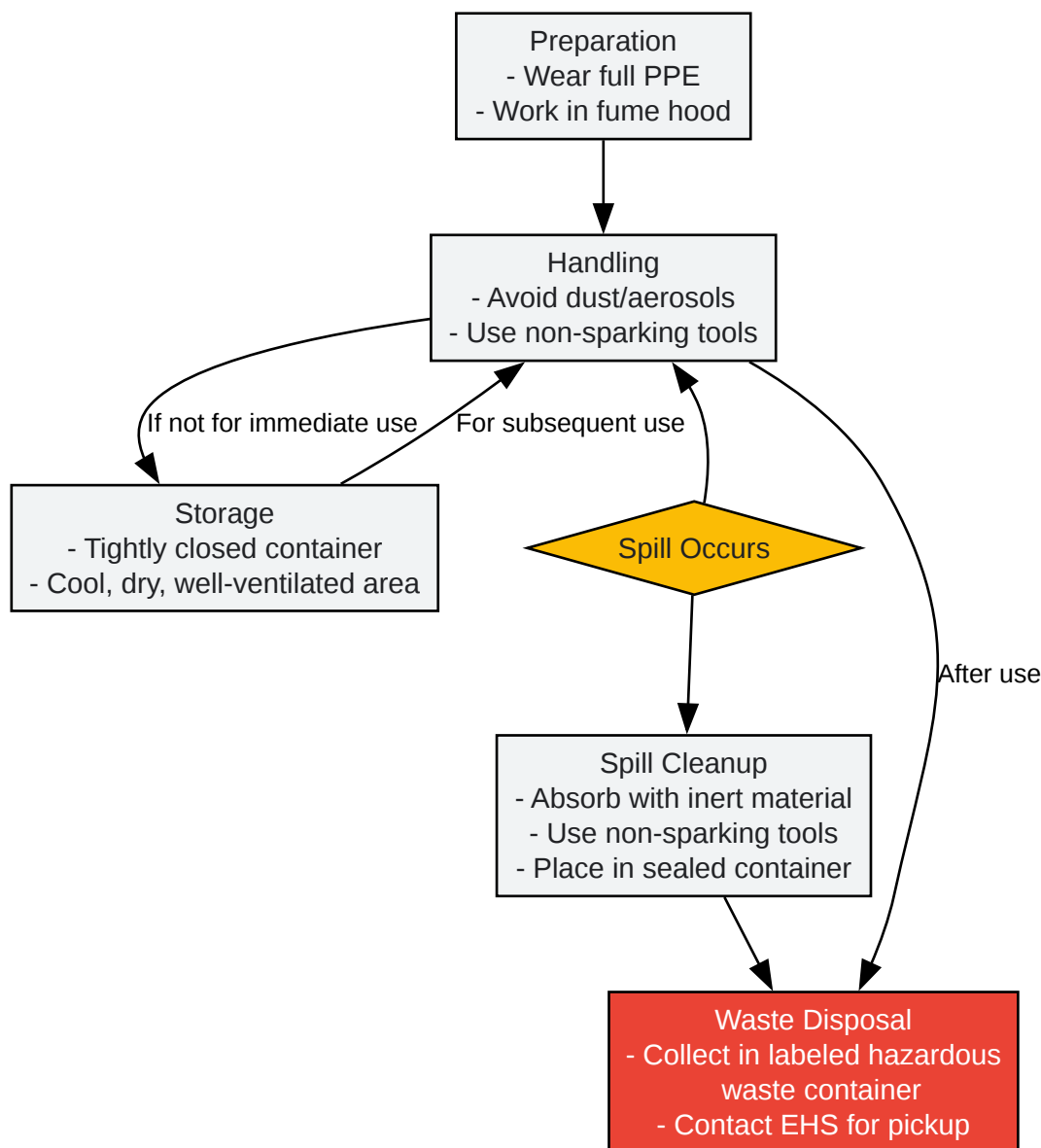
First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3][4]
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water.[4] Remove contaminated clothing.[7] If skin irritation or a rash occurs, get medical advice.[7]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids apart.[3][7] Remove contact lenses if present and easy to do.[11] Seek medical attention.
- If Swallowed: Rinse the mouth with water.[7] Do NOT induce vomiting. Seek immediate medical attention.[12]

Spill and Disposal Plan:

- Spill Cleanup: In case of a spill, absorb the material with an inert, non-combustible material like sand or vermiculite.[5] Collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.[5]
- Disposal: All waste containing **4-Methoxyphenyl** must be treated as hazardous waste.[5] Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations.[4][12][13] Do not dispose of this chemical down the drain or in

regular trash.[13] Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service to arrange for pickup.[13]



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References

- 1. benchchem.com [benchchem.com]
- 2. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. nj.gov [nj.gov]
- 7. carlroth.com [carlroth.com]
- 8. echemi.com [echemi.com]
- 9. echemi.com [echemi.com]
- 10. orgchemboulder.com [orgchemboulder.com]
- 11. chemos.de [chemos.de]
- 12. fishersci.com [fishersci.com]
- 13. benchchem.com [benchchem.com]
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